

Technical Support Center: CDDO-Im Responsiveness and Cell Passage Number

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Compound of Interest

Compound Name: CDDO-Im

Cat. No.: B1244704

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the Nrf2 activator, **CDDO-Im**. It specifically addresses potential issues related to cell passage number and its impact on experimental outcomes.

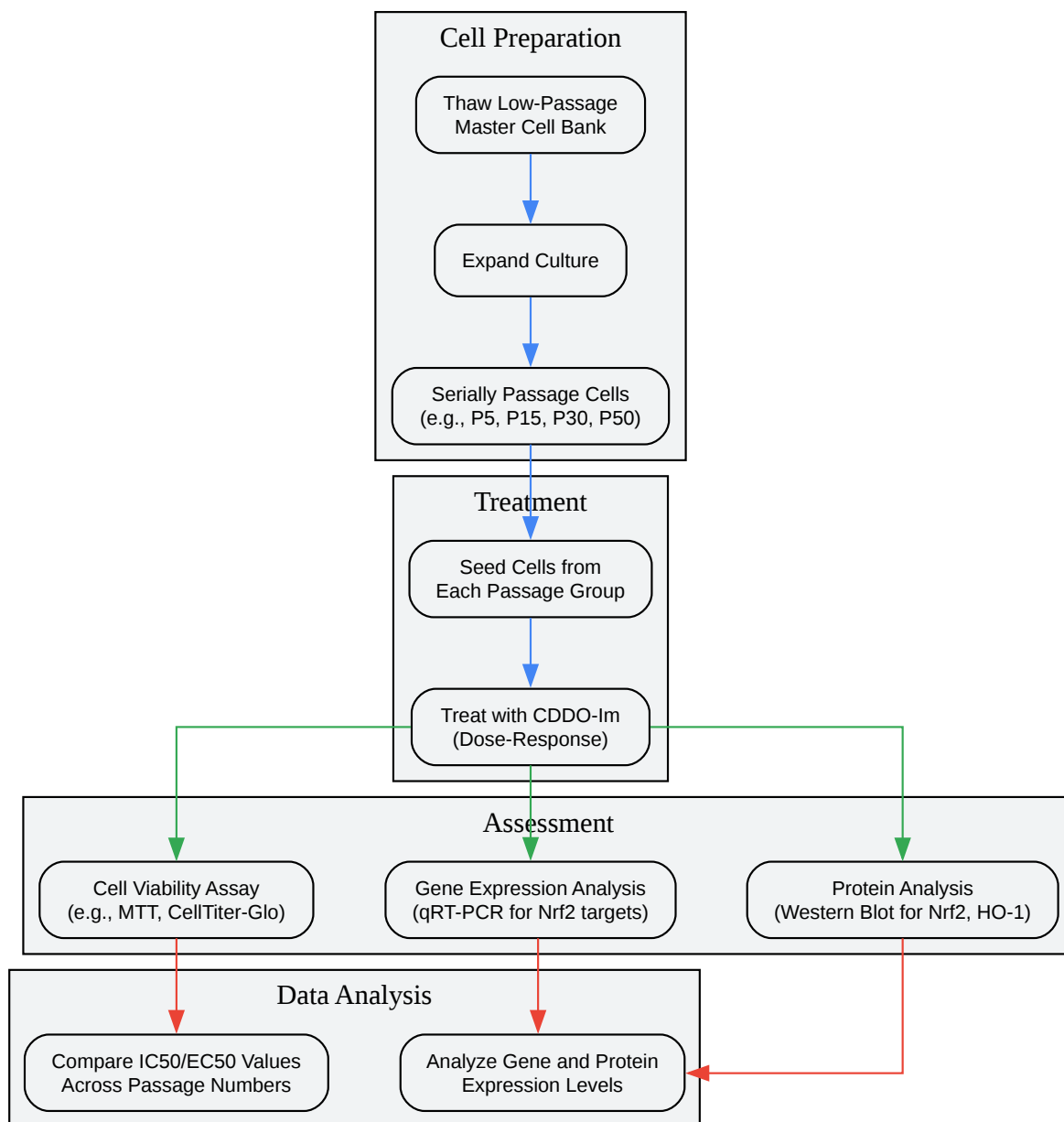
Troubleshooting Guides

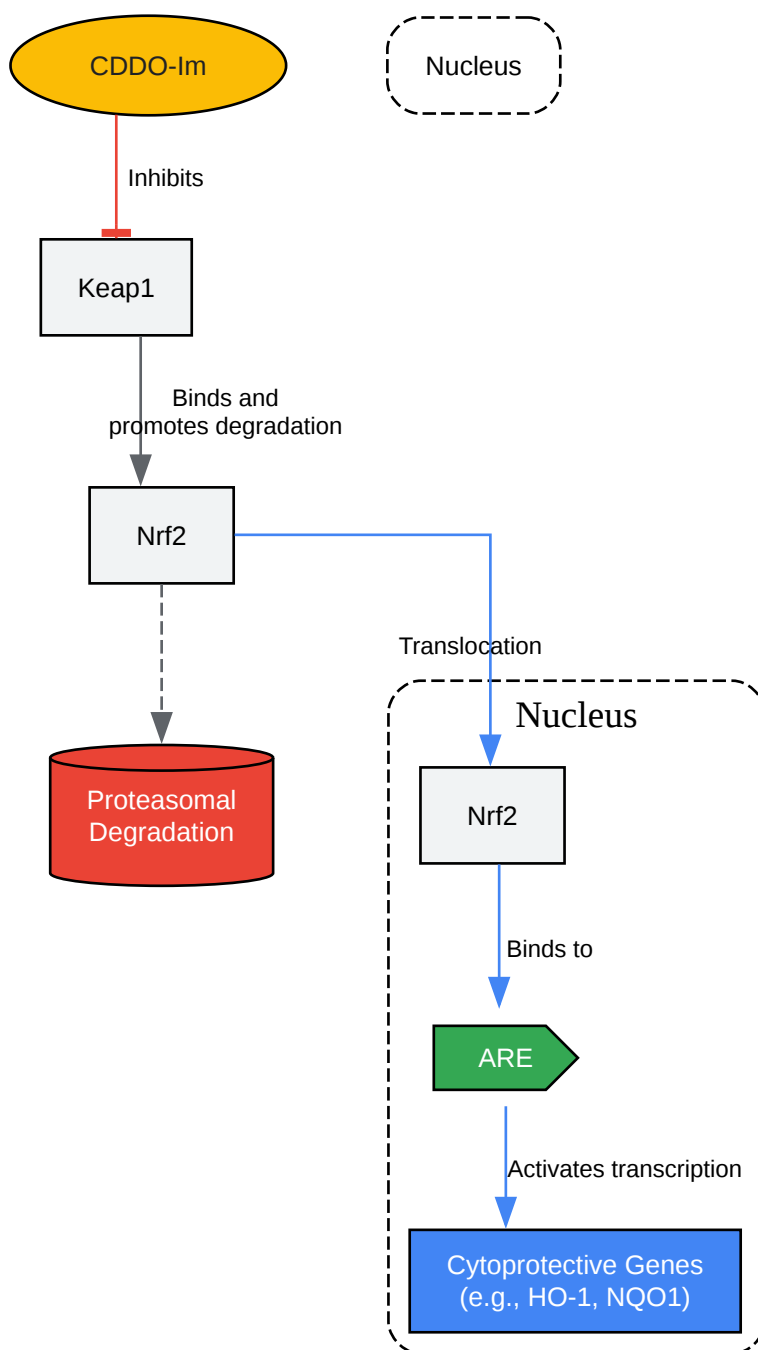
Issue: Decreased or inconsistent cellular response to **CDDO-Im** treatment.

This guide helps you troubleshoot experiments where cells show a reduced or variable response to **CDDO-Im**, focusing on the potential role of cell passage number.

Potential Cause	Recommended Action
High Cell Passage Number	High-passage cells (>40 passages) can exhibit altered morphology, growth rates, and genetic drift, potentially affecting drug responsiveness. [1] It's crucial to use low-passage cells (<15-20 passages) for consistent results.[1][2]
Genetic Drift and Altered Signaling	Continuous passaging can lead to changes in gene and protein expression, potentially altering the Nrf2 signaling pathway that CDDO-Im targets.[3][4] This can result in a diminished response to the compound.
Cell Line Misidentification or Contamination	Over time and with increased passaging, the risk of cross-contamination with other cell lines increases.[5] This can lead to a cell population that is not what you believe it to be, with a different response to CDDO-Im.
Inconsistent Experimental Conditions	Variations in media, serum, or other culture conditions can influence cellular responses, and these effects may be exacerbated in high-passage cells.[5][6]

Experimental Workflow for Investigating Passage Number Effects





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